

Technical Data Sheet & Safety Guide: (S)-Cyclopropyl(phenyl)methanol

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Compound of Interest

Compound Name: (S)-cyclopropyl(phenyl)methanol

Cat. No.: B13583155

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Executive Summary

(S)-Cyclopropyl(phenyl)methanol (CAS: 110548-56-6) is a high-value chiral building block used extensively in the synthesis of pharmaceutical intermediates, particularly for antiviral agents (e.g., HIV reverse transcriptase inhibitors) and CNS-active compounds (e.g., Orexin receptor antagonists).

The cyclopropyl moiety acts as a bioisostere for isopropyl or ethyl groups, offering enhanced metabolic stability by preventing cytochrome P450-mediated oxidation at the benzylic position. This guide integrates critical safety protocols with advanced synthesis and analytical methodologies to support its application in drug discovery.

Chemical Identity & Physical Properties[1][2][3][4][5][6][7][8]

Identification

Parameter	Technical Specification
Chemical Name	(S)-Cyclopropyl(phenyl)methanol
Synonyms	(S)- -Cyclopropylbenzyl alcohol; (S)- Cyclopropylphenylcarbinol
CAS Number (Enantiomer)	110548-56-6
CAS Number (Racemate)	1007-03-0
Molecular Formula	C H O
Molecular Weight	148.20 g/mol
SMILES	<chem>OC2=CC=CC=C2</chem>
InChI Key	GOXKCYOMDINCCD-UHFFFAOYSA-N

Physical Constants

Property	Value	Notes
Physical State	Liquid (at 25°C)	May crystallize at low temperatures.
Boiling Point	121°C @ 12 Torr	130-135°C @ 18 mmHg (Lit.)
Density	1.037 - 1.10 g/mL	Temperature dependent.
Flash Point	>110°C (Predicted)	Combustible liquid.
Solubility	Soluble in MeOH, EtOH, CHCl , DCM	Sparingly soluble in water.
Chiral Purity	>98% ee (Target)	Verify via Chiral HPLC.

Hazards Identification & Safety Assessment (GHS)

Signal Word: WARNING

GHS Classification

This assessment is based on the racemic mixture (CAS 1007-03-0) and structural analogs, adhering to the precautionary principle for the pure enantiomer.

- Acute Toxicity, Oral: Category 4 (H302)
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Tract Irritation) (H335)

Hazard Statements

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Protocols

- Prevention (P280): Wear protective gloves (Nitrile, >0.11mm thickness), safety goggles, and lab coat.
- Response (P305+P351+P338): IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Storage (P403+P233): Store in a well-ventilated place. Keep container tightly closed. Store under inert gas (Argon/Nitrogen) to prevent oxidation to the ketone.

Synthesis & Manufacturing: Stereoselective Pathways

The synthesis of **(S)-cyclopropyl(phenyl)methanol** requires high enantioselectivity. The standard industrial approach utilizes the Corey-Bakshi-Shibata (CBS) Reduction or Biocatalytic Reduction.

Corey-Bakshi-Shibata (CBS) Reduction

This method reduces cyclopropyl phenyl ketone using borane (BH₃)

) catalyzed by a chiral oxazaborolidine.

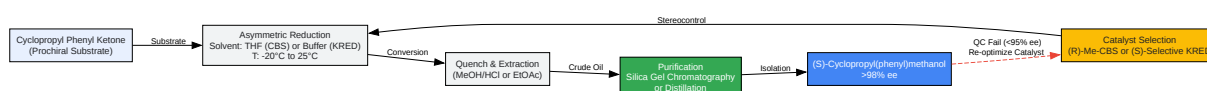
- Mechanism: The chiral catalyst activates borane and directs the hydride attack to a specific face of the prochiral ketone.
- Catalyst Selection: To obtain the (S)-alcohol, the (R)-Me-CBS catalyst is typically required (based on the empirical rule where the large phenyl group and small cyclopropyl group orient to minimize steric clash with the catalyst). Note: Always verify catalyst configuration with a small-scale pilot reaction.

Biocatalytic Reduction (Green Chemistry)

Engineered Ketoreductases (KREDs) or Alcohol Dehydrogenases (ADHs) offer >99% ee and operate in aqueous media.

- Enzyme: Lactobacillus paracasei or Candida derived KREDs.
- Cofactor: NADPH (regenerated via glucose dehydrogenase/glucose).

Synthesis Workflow Diagram



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Figure 1: Stereoselective synthesis workflow comparing Chemocatalysis (CBS) and Biocatalysis routes.

Quality Control & Analytical Standards

As a chiral intermediate, purity is defined not just by chemical composition but by enantiomeric excess (ee).

Chiral HPLC Method (Recommended)

- Column: Chiralcel OD-H or AD-H (Daicel), 4.6 x 250 mm, 5 μ m.
- Mobile Phase: Hexane : Isopropanol (90:10 to 95:5).
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV @ 210 nm or 254 nm.
- Expected Retention: The (S)-enantiomer and (R)-enantiomer will have distinct retention times. Calibrate with a racemic standard.

Specific Optical Rotation ()

- Method: Polarimetry (Sodium D line, 589 nm).
- Concentration: $c = 1.0$ in CHCl₃
or MeOH.
- Sign: Secondary benzylic alcohols of the (S)-configuration (e.g., (S)-1-phenylethanol) are typically levorotatory (-). However, the cyclopropyl group's electronic effects can influence the magnitude.
- Protocol: Measure at 20°C. Report as:

NMR Characterization

- ¹H NMR (400 MHz, CDCl₃)

):

- 7.25-7.40 (m, 5H, Ar-H)
- 4.05 (d, 1H, CH-OH)
- 1.90 (br s, 1H, OH)
- 1.15 (m, 1H, Cyclopropyl-CH)
- 0.3-0.6 (m, 4H, Cyclopropyl-CH₂)

)

- Diagnostic Signal: The doublet for the methine proton (CH-OH) is characteristic.

Applications in Drug Development[3][8][9][10]

The **(S)-cyclopropyl(phenyl)methanol** scaffold is a privileged structure in medicinal chemistry.

Metabolic Stability

The cyclopropyl group is a "metabolic blocker." Unlike an isopropyl group, which is prone to hydroxylation, the strained cyclopropane ring resists oxidation by CYP450 enzymes, significantly increasing the half-life (

) of the drug candidate.

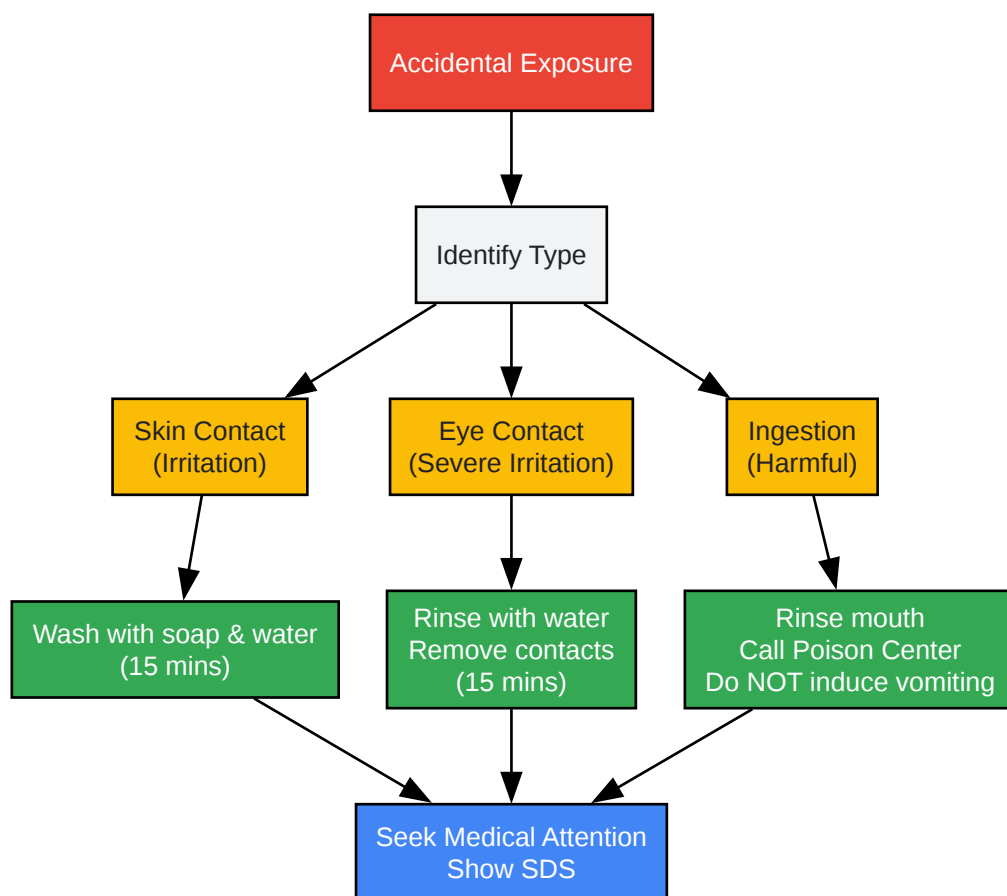
Therapeutic Areas

- Antiviral Agents: Intermediates for Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs) targeting HIV.
- Orexin Receptor Antagonists: Used in the synthesis of sleep disorder therapeutics (e.g., insomnia).

- Kinase Inhibitors: The chiral alcohol serves as a handle for coupling to heterocycles via Mitsunobu reaction or S

Ar displacement.

Emergency Response Logic



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Figure 2: Emergency response decision tree for accidental exposure.

References

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Sources

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- 2. Corey–Itano reduction - Wikipedia [en.wikipedia.org]
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